

Application Notes: Safe Handling and Disposal of 1,2-Diiodobenzene

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Compound of Interest

Compound Name: 1,2-Diiodobenzene

Cat. No.: B1346971

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Introduction

1,2-Diiodobenzene (CAS No. 615-42-9) is an aromatic organic compound that serves as a valuable building block in organic synthesis. It is frequently used in cross-coupling reactions, such as the Suzuki reaction, and in the synthesis of complex heterocyclic structures like purino[8,9-f]phenanthridines, which are of interest in pharmaceutical research.^[1] The photolysis of **1,2-diiodobenzene** has also been studied as a source of benzyne.^{[2][3]}

Due to its hazardous properties, strict adherence to safety protocols during its handling, storage, and disposal is mandatory to protect laboratory personnel and the environment. These notes provide detailed protocols and safety information for the proper management of **1,2-diiodobenzene** in a research and development setting.

Hazard Identification and Toxicological Summary

1,2-Diiodobenzene is classified as a hazardous substance. The primary hazards are:

- Skin Irritation (H315): Causes skin irritation upon contact.^{[4][5]}
- Serious Eye Damage (H318): Poses a risk of serious damage to the eyes.^{[4][6]}
- Respiratory Irritation (H335): May cause irritation to the respiratory tract upon inhalation.^{[4][5]}

The designated target organ for its toxic effects is the respiratory system.[7] In the event of a fire, it may decompose to produce hazardous gases, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen iodide (HI).[7][8][9]

Physical and Chemical Properties

The key physical and chemical properties of **1,2-diiodobenzene** are summarized in the table below for easy reference.

Property	Value	Citation(s)
CAS Number	615-42-9	[4][7]
Molecular Formula	C ₆ H ₄ I ₂	[8]
Molecular Weight	329.90 g/mol	[6][8]
Appearance	Clear to dark yellow liquid	[7][8]
Boiling Point	152 °C at 15 mmHg	[7]
Density	2.524 g/mL at 25 °C	[10]
Flash Point	> 110 °C (> 230 °F)	[7][11]
Solubility	Insoluble or slightly miscible in water. Soluble in nonpolar organic solvents like hexane, benzene, and toluene.	[8][12]
Stability	Stable under normal conditions, but is sensitive to light and air.	[7][8]

Protocols

Protocol for Safe Handling

- Always handle **1,2-diiodobenzene** in a well-ventilated area.[8] A certified chemical fume hood is required.

- Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[7][9][11]
- Use local exhaust ventilation to keep airborne concentrations low.[11][13]
- Eye Protection: Wear appropriate chemical safety goggles or eyeglasses that comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[4][8][11]
- Skin Protection:
 - Wear chemical-resistant gloves tested according to EN 374.[4] Check for impermeability before use.[4]
 - Wear a lab coat and other appropriate protective clothing to prevent skin exposure.[7][8][11]
- Respiratory Protection: If ventilation is inadequate or if there is a risk of inhalation, use a respirator with a suitable filter (e.g., type ABEK (EN14387) or N95 (US)). A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.[8][11]
- Avoid all personal contact, including inhalation of vapors.[5]
- Wash hands and any exposed skin thoroughly after handling.[4][7][8]
- Do not eat, drink, or smoke in the work area.[4][5]
- Keep the container tightly closed when not in use.[8][11]
- Remove any contaminated clothing immediately and wash it before reuse.[5][7][8]

Protocol for Storage

- Store in a cool, dry, and well-ventilated area.[8][11] Some suppliers recommend refrigeration at 2-8°C.[10]
- Keep the container tightly closed.[8][9][11]

- Store protected from direct light, as the substance is light-sensitive.[7][8][11]
- For long-term stability, storing under an inert atmosphere is recommended.[7][9]
- Store away from incompatible materials, which include strong oxidizing agents, strong bases, and strong acids.[7][8][9]

Emergency Procedures

- Immediate Action: Alert personnel in the area and evacuate if necessary. Ensure adequate ventilation.[8]
- Containment: For small spills, absorb the liquid with a non-combustible absorbent material such as sand, earth, or vermiculite.[8][11] Do not use combustible materials like sawdust.[11]
- Cleanup: Carefully sweep or shovel the absorbed material into a suitable, labeled, and sealed container for disposal.[5][7]
- Decontamination: Clean the spill area thoroughly.
- Reporting: Report the incident to the appropriate environmental health and safety personnel.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4][8][11]
- Skin Contact: Remove contaminated clothing and shoes. Flush the skin with plenty of soap and water for at least 15 minutes. Get medical aid if irritation occurs.[8][11]
- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If the victim is not breathing, give artificial respiration. Seek immediate medical attention.[8][11]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical aid.[8][11]

Disposal Protocol

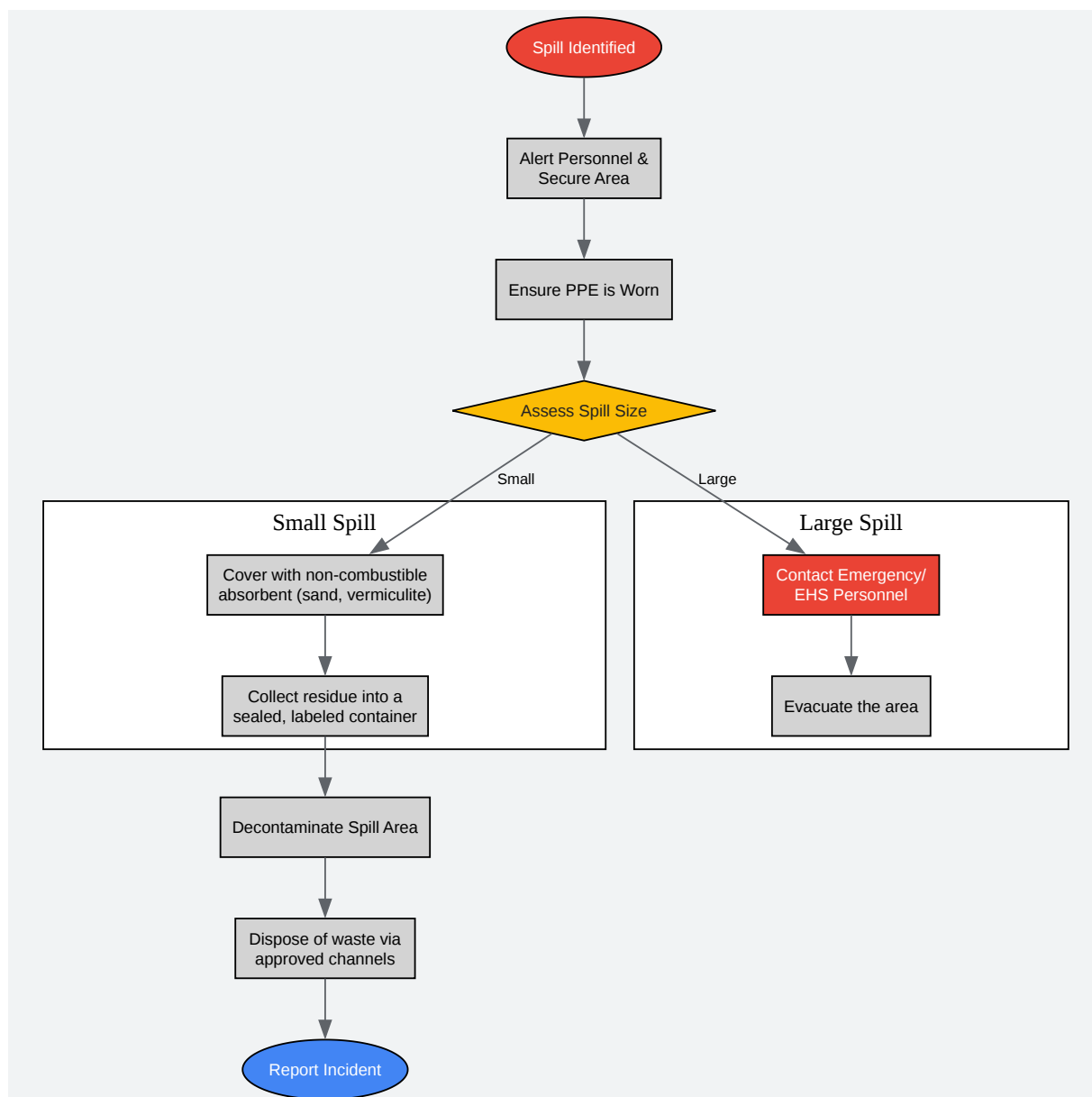
- **Waste Classification:** Chemical waste generators must determine if the discarded chemical is classified as hazardous waste according to local, regional, and national regulations.[\[9\]](#)[\[14\]](#)
- **Collection:** Collect all waste material (including contaminated absorbents and PPE) in a designated, properly labeled, and sealed container.
- **Disposal Route:** Dispose of the contents and the container at an approved waste disposal plant.[\[7\]](#)[\[9\]](#)
- **Environmental Precaution:** Do not empty into drains or release into the environment.[\[4\]](#)[\[7\]](#)[\[9\]](#)
Contaminated packaging should be handled in the same manner as the substance itself.[\[4\]](#)

Visual Workflows



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Figure 1: Standard workflow for handling **1,2-diiodobenzene**.



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Figure 2: Emergency response workflow for a **1,2-diiodobenzene** spill.

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